

Breyniaionoside A molecular formula and weight

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Compound of Interest

Compound Name: Breyniaionoside A

Cat. No.: B15594188

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Breyniaionoside A: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

Abstract

Breyniaionoside A is a naturally occurring chemical compound. This document provides a concise summary of its core physicochemical properties. Due to the limited publicly available data on this specific molecule, this guide also presents a generalized experimental workflow for the isolation and characterization of similar natural products. Furthermore, it details the well-elucidated brassinosteroid signaling pathway, a critical pathway for a class of plant-derived steroids, which may serve as a relevant biological context for steroid-like molecules.

Molecular Properties of Breyniaionoside A

The fundamental molecular characteristics of **Breyniaionoside A** have been identified as follows:

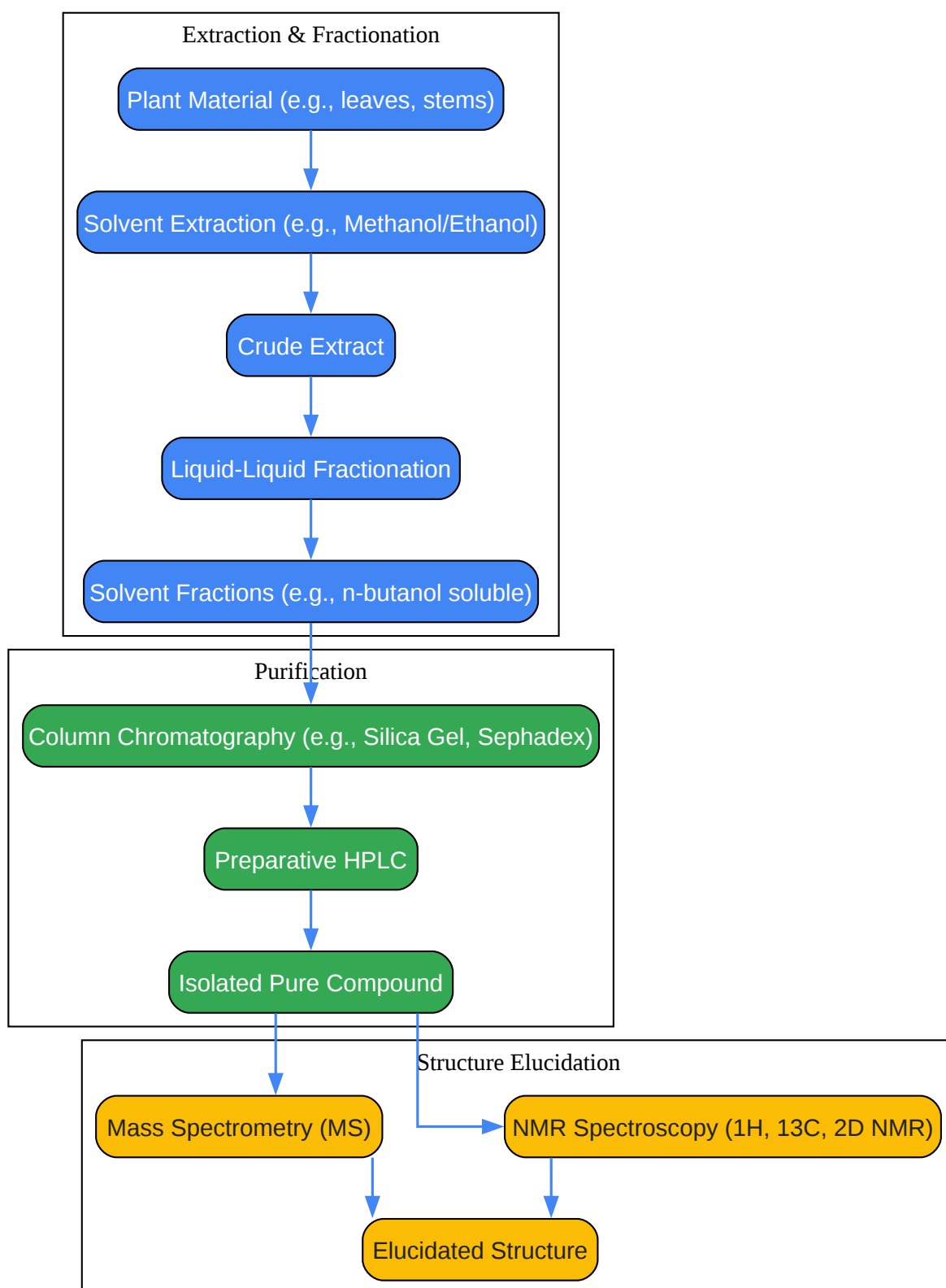
Property	Value	Source
Molecular Formula	C ₁₉ H ₃₂ O ₉	PubChem[1]
Molecular Weight	404.5 g/mol	PubChem[1]

Experimental Protocols: A Generalized Approach

Detailed experimental protocols specifically for the isolation and biological investigation of **Breyniaionoside A** are not readily available in the public domain. However, the following represents a standard and widely adopted workflow for the isolation and structural elucidation of novel glycosides from plant materials. This methodology is based on common practices in phytochemistry.

General Workflow for Isolation and Structure Elucidation

The process begins with the collection and preparation of the plant material, followed by extraction, fractionation, and purification of the target compounds. The final step involves the detailed determination of the molecular structure using various spectroscopic techniques.



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Caption: Generalized workflow for natural product isolation.

Relevant Signaling Pathway: Brassinosteroids

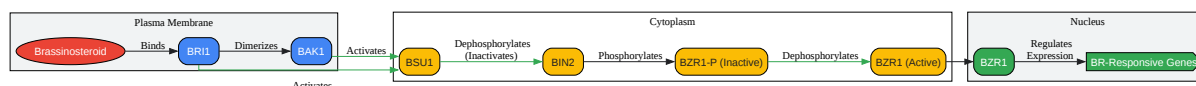
While the specific signaling pathway for **Breyniaionoside A** is not documented, the brassinosteroid (BR) signaling pathway is a well-characterized cascade for a class of plant steroid hormones that regulate various aspects of plant growth and development.[2][3] Understanding this pathway can provide a valuable framework for investigating the potential biological activity of novel steroid-like compounds.

The signaling cascade is initiated at the cell surface and results in the regulation of gene expression in the nucleus.

Brassinosteroid Signaling Cascade

Brassinosteroid signaling begins when a BR molecule binds to the extracellular domain of the receptor kinase BRI1 (BRASSINOSTEROID INSENSITIVE 1), which then forms a complex with its co-receptor, BAK1 (BRI1-ASSOCIATED KINASE 1).[2][4] This binding event triggers a series of phosphorylation and dephosphorylation events inside the cell.[4]

This cascade ultimately leads to the dephosphorylation and activation of the transcription factors BZR1 (BRASSINAZOLE-RESISTANT 1) and BES1 (BRI1-EMS-SUPPRESSOR 1).[2] Once activated, these transcription factors move into the nucleus and bind to the promoters of BR-responsive genes, thereby regulating their expression and controlling various physiological processes.[2]



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Caption: The brassinosteroid signaling pathway.

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References

- 1. researchgate.net [researchgate.net]
- 2. The brassinosteroid signal transduction pathway - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Brassinosteroid signaling pathway - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. encyclopedia.pub [encyclopedia.pub]
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